

# Safety, handling, and MSDS for 2-Benzoylcyclohexanone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Benzoylcyclohexanone

Cat. No.: B1331447

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## In-Depth Technical Guide: 2-Benzoylcyclohexanone

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of **2-Benzoylcyclohexanone**, a key chemical intermediate. It details critical safety protocols, handling procedures, and storage requirements based on available Material Safety Data Sheet (MSDS) information. The guide also presents its physicochemical properties, a referenced synthesis protocol, and an exploration of its current and potential applications in medicinal chemistry and drug development. This document is intended to serve as an essential resource for professionals working with this compound, ensuring its safe and effective use in a laboratory and research setting.

### Chemical Identity and Physical Properties

**2-Benzoylcyclohexanone** is a dicarbonyl compound featuring a cyclohexanone ring substituted with a benzoyl group at the alpha position.

Property	Value	Reference
Chemical Name	2-Benzoylcyclohexanone	[1][2]
CAS Number	3580-38-9	[1]
Molecular Formula	C <sub>13</sub> H <sub>14</sub> O <sub>2</sub>	[2]
Molecular Weight	202.25 g/mol	[1]
Appearance	Solid	[1]
Melting Point	88-91 °C	[1]
Boiling Point	Not available	
Solubility	Information not readily available	
Storage Class	11 - Combustible Solids	[1]

## Safety and Handling (MSDS Information)

While a comprehensive Safety Data Sheet (SDS) with detailed toxicological and ecotoxicological data for **2-Benzoylcyclohexanone** is not readily available, information from supplier data sheets and similar compounds allows for the formulation of the following safety and handling guidelines.

## GHS Hazard and Precautionary Statements

Based on data for similar cyclohexanone derivatives, **2-Benzoylcyclohexanone** should be handled as a substance with the following potential hazards.

Hazard Statements:

- May be harmful if swallowed, in contact with skin, or if inhaled.[3][4]
- Causes skin irritation.[3][4][5]
- Causes serious eye irritation/damage.[3][4][5]

- May cause respiratory irritation.[4]

#### Precautionary Statements:

- Prevention:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
  - P264: Wash skin thoroughly after handling.[3]
  - P270: Do not eat, drink or smoke when using this product.
  - P271: Use only outdoors or in a well-ventilated area.[3]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- Response:
  - P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[3]
  - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[5]
  - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3][5]
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][5]
  - P310: Immediately call a POISON CENTER/doctor.
- Storage:
  - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
  - P405: Store locked up.
- Disposal:
  - P501: Dispose of contents/container to an approved waste disposal plant.

## Personal Protective Equipment (PPE)

When handling **2-Benzoylcyclohexanone**, the following personal protective equipment is recommended:

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[1]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.[1]
- Respiratory Protection: If working in an area with poor ventilation or where dusts may be generated, use a NIOSH-approved respirator with an appropriate cartridge (e.g., N95 for solids).[1]

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[5]
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. If irritation persists, get medical attention.[5]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[5]
- Ingestion: If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.[3]

## Firefighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Specific Hazards: As a combustible solid, it may burn in a fire creating carbon monoxide and carbon dioxide.[1]

- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

## Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment as specified in section 2.2. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.[5]

## Toxicological and Ecotoxicological Information

Detailed quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%), as well as specific ecotoxicity data for **2-Benzoylcyclohexanone**, are not readily available in the searched literature. The toxicological properties have not been fully investigated.[5] For related compounds like cyclohexanone, acute toxicity is observed to be in the range of being practically non-toxic to moderately toxic to aquatic organisms.[6] Given the lack of specific data, this compound should be handled with care, assuming it may have harmful effects.

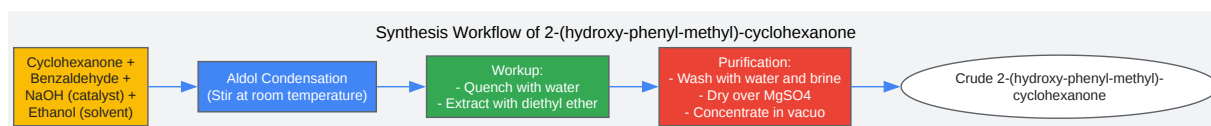
## Experimental Protocols

### Synthesis of 2-Benzoylcyclohexanone

A common method for the synthesis of **2-Benzoylcyclohexanone** involves the reaction of the silyl enol ether of cyclohexanone with benzoyl fluoride.[1]

A related two-step synthesis involves the Aldol condensation of cyclohexanone and benzaldehyde to form 2-(hydroxy-phenyl-methyl)-cyclohexanone, which is then oxidized to yield **2-benzoylcyclohexanone**.

Workflow for the Synthesis of the Precursor, 2-(hydroxy-phenyl-methyl)-cyclohexanone:



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Caption: Workflow for the synthesis of the precursor to **2-Benzoylcyclohexanone**.

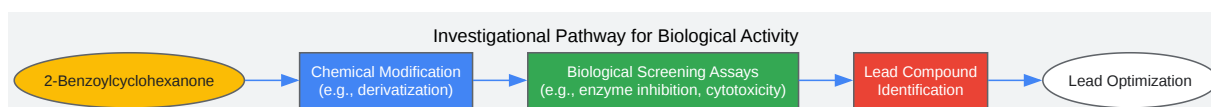
## Applications in Drug Development and Medicinal Chemistry

While specific biological activities and signaling pathways for **2-Benzoylcyclohexanone** are not extensively documented, the cyclohexanone scaffold is a common motif in medicinal chemistry. Derivatives of cyclohexanone have been investigated for a range of biological activities, including:

- Anti-inflammatory effects: Certain bis(benzylidene)cyclohexanone derivatives have shown potential to inhibit cyclooxygenase enzymes.
- Neuroprotective properties: Some  $\alpha,\beta$ -unsaturated carbonyl-based cyclohexanone derivatives have been evaluated as inhibitors of acetylcholinesterase and butyrylcholinesterase, enzymes relevant to Alzheimer's disease.[7]
- Anticancer activity: Asymmetrical 2,6-bis(benzylidene)cyclohexanone derivatives have been synthesized and evaluated for their cytotoxic activity against various cancer cell lines.

It is important to note that these studies are on derivatives and not on **2-Benzoylcyclohexanone** itself. Therefore, while it serves as a potential building block for synthesizing such compounds, its own biological activity remains an area for further investigation.

Logical Relationship for Investigating Biological Activity:



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Caption: A logical workflow for exploring the medicinal chemistry potential of **2-Benzoylcyclohexanone**.

## Conclusion

**2-Benzoylcyclohexanone** is a valuable chemical intermediate with applications as a building block in organic synthesis. While comprehensive safety and toxicological data are limited, adherence to standard laboratory safety protocols for handling potentially hazardous chemicals is paramount. This includes the use of appropriate personal protective equipment and working in a well-ventilated area. Further research is needed to fully characterize its toxicological profile and to explore its potential biological activities for applications in drug discovery and development. This guide serves as a foundational resource for the safe handling and informed use of **2-Benzoylcyclohexanone** in a research environment.

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- To cite this document: BenchChem. [Safety, handling, and MSDS for 2-Benzoylcyclohexanone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1331447#safety-handling-and-msds-for-2-benzoylcyclohexanone>]

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